

# A Technical Guide to Heptafluorobutyl Iodide: Molecular Properties

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## Compound of Interest

Compound Name: *1,1,1,2,2,3,3-Heptafluoro-4-iodobutane*

Cat. No.: *B1294390*

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Audience: Researchers, scientists, and drug development professionals.

This guide provides core technical data on heptafluorobutyl iodide, a fluorinated organic compound used in various chemical syntheses. The focus is on its fundamental molecular properties, including its chemical formula and molecular weight, presented in a clear, structured format suitable for a scientific audience.

## Molecular Identity and Composition

Heptafluorobutyl iodide is a halogenated alkane. Its structure consists of a four-carbon butane chain where seven hydrogen atoms have been substituted by fluorine atoms, and one terminal hydrogen is replaced by an iodine atom. The most common isomer is 1-iodo-1,1,2,2,3,3,3-heptafluorobutane, however, the search results primarily point to isomers such as **1,1,1,2,2,3,3-heptafluoro-4-iodobutane**<sup>[1]</sup> or 2,2,3,3,4,4,4-heptafluoro-1-iodobutane<sup>[2][3]</sup>. For the purpose of this guide, the molecular formula and weight are consistent across these isomers.

The definitive chemical formula for heptafluorobutyl iodide is  $C_4H_2F_7I$ <sup>[2][3][4]</sup>. This formula is derived from its elemental composition. The molecular weight is the sum of the atomic weights of its constituent atoms.

## Quantitative Molecular Data

The molecular formula and weight of heptafluorobutyl iodide are summarized below. The slight variation in reported molecular weights stems from differences in the precision of atomic mass values used in calculations.

Parameter	Value	Reference
Chemical Formula	C <sub>4</sub> H <sub>2</sub> F <sub>7</sub> I	[2][3][4][5]
Molecular Weight	309.95 g/mol	[3][5]
309.9520 g/mol	[1]	
309.953 g/mol	[2]	

## Methodologies for Structural and Molecular Weight Determination

The determination of the molecular formula and weight of a compound like heptafluorobutyl iodide relies on standard analytical chemistry protocols. These methods provide empirical data to confirm the compound's identity and purity.

**3.1 Mass Spectrometry** Mass spectrometry (MS) is the primary technique for determining the molecular weight of a compound. The process involves:

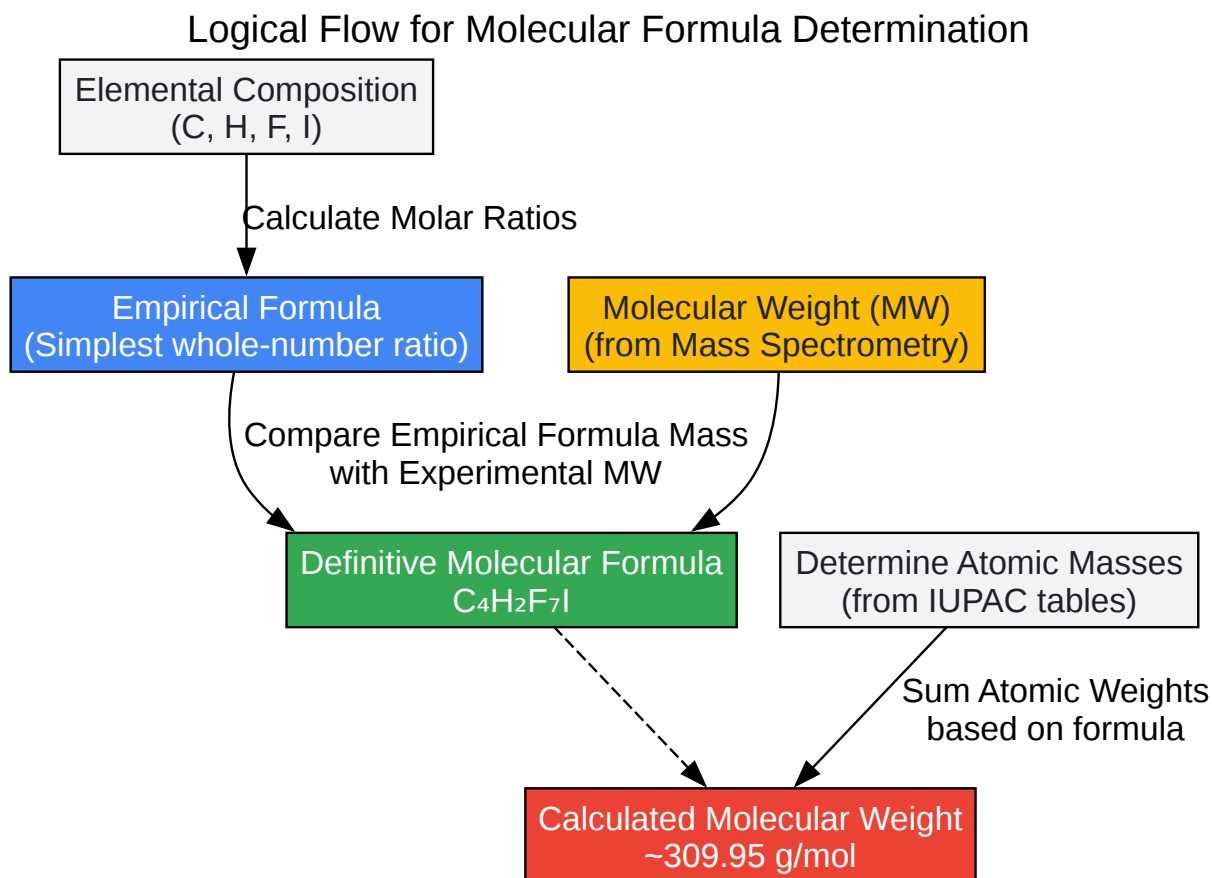
- **Ionization:** The heptafluorobutyl iodide sample is vaporized and then ionized, typically using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Acceleration:** The resulting ions are accelerated by an electric field.
- **Deflection:** The ions are then passed through a magnetic field, which deflects them based on their mass-to-charge ratio ( $m/z$ ).
- **Detection:** A detector measures the abundance of ions at each  $m/z$  value. The peak corresponding to the intact molecular ion provides the molecular weight of the compound. High-resolution mass spectrometry (HRMS) can yield a highly precise mass, which helps in confirming the elemental formula.

**3.2 Elemental Analysis** Elemental analysis provides the percentage composition of each element (Carbon, Hydrogen) in the sample.

- **Combustion:** A precisely weighed sample of heptafluorobutyl iodide is combusted in a furnace with excess oxygen.
- **Separation and Detection:** The combustion products ( $\text{CO}_2$ ,  $\text{H}_2\text{O}$ ) are passed through a series of columns that separate them. Their quantities are measured using detectors (e.g., thermal conductivity).
- **Calculation:** The mass percentages of Carbon and Hydrogen are calculated from the masses of  $\text{CO}_2$  and  $\text{H}_2\text{O}$  produced. The percentages of fluorine and iodine can be determined by other specific analytical methods (e.g., ion chromatography or titration).
- **Formula Derivation:** The percentage composition data is used to derive the empirical formula. Combined with the molecular weight from mass spectrometry, the definitive molecular formula ( $\text{C}_4\text{H}_2\text{F}_7\text{I}$ ) is determined.

## Visualization of Molecular Formula Derivation

The logical workflow for determining the molecular formula and weight from elemental composition is illustrated below.



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Caption: Derivation of Heptafluorobutyl Iodide's Molecular Formula.

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